

Application Notes and Protocols for Barium Hydride in Hydrogen Storage

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Compound of Interest

Compound Name: Barium hydride (BaH₂)

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of barium hydride (BaH₂) as a potential material for solid-state hydrogen storage. The information is intended to guide researchers in evaluating its properties and includes detailed protocols for its synthesis and characterization.

Introduction to Barium Hydride for Hydrogen Storage

Barium hydride (BaH₂) is an alkaline earth metal hydride that has been considered for hydrogen storage due to its potential to reversibly store and release hydrogen gas.^{[1][2]} Like other metal hydrides, it offers the advantage of storing hydrogen in a solid form, which can be safer and more volumetrically efficient than compressed gas or liquid hydrogen.^[3] However, the practical application of BaH₂ for hydrogen storage is limited by its thermodynamic properties and a lack of extensive research into its kinetic and cycling performance.^[4]

Physicochemical and Hydrogen Storage Properties

Barium hydride is a white to gray crystalline solid with a density of approximately 4.16-4.21 g/cm³.^{[2][5]} It decomposes at 675°C before melting.^{[1][5]} The key reaction for hydrogen storage is the reversible decomposition (dehydrogenation) and formation (hydrogenation) of BaH₂:



Data Presentation: Hydrogen Storage Characteristics of Barium Hydride

The following table summarizes the known and calculated quantitative data for BaH₂ for hydrogen storage applications. It is important to note that experimental data for several key parameters are not readily available in the current scientific literature, and thus, some values are theoretical calculations.

Property	Value	Source/Method	Notes
Gravimetric H ₂ Capacity (Theoretical)	1.46 wt%	Calculation	Based on molar masses: $(2 * 1.008) / (137.33 + 2 * 1.008) * 100\%$.
Volumetric H ₂ Capacity (Theoretical)	~61.5 kg H ₂ /m ³	Calculation	Based on the density of BaH ₂ (4.16 g/cm ³) and its gravimetric capacity.
Standard Enthalpy of Formation ($\Delta_f H^\circ$)	-171 to -190.1 kJ/mol	[1][5]	This value indicates the stability of BaH ₂ .
Enthalpy of Dehydrogenation (ΔH)	~171 to 190.1 kJ/mol H ₂	Calculation	Assumed to be the reverse of the formation enthalpy. High value suggests high temperatures are required for hydrogen release.
Standard Molar Entropy (S°)	77 J/(mol·K)	[1]	Standard entropy of the solid BaH ₂ .
Decomposition Temperature	675°C	[1][5]	Temperature at which the material decomposes.
Experimentally Determined PCI Data	Not Available	Literature Review	No comprehensive Pressure-Composition-Isotherm (PCI) data was found.
Kinetic Data (Absorption/Desorption Rates)	Not Available	Literature Review	No specific kinetic data for hydrogen storage applications was found.

Cycling Stability

Not Available

Literature Review

No data on the degradation of storage capacity over multiple cycles was found.

Experimental Protocols

The following are detailed, generalized protocols for the synthesis and characterization of barium hydride for hydrogen storage research. These protocols are based on standard methodologies for metal hydrides and should be adapted and optimized for specific experimental setups.

Protocol for Synthesis of Barium Hydride

This protocol describes the direct hydrogenation of barium metal.

Materials and Equipment:

- High-purity barium metal (turnings or powder)
- High-purity hydrogen gas (UHP grade)
- High-pressure reactor (e.g., Sieverts' apparatus or a dedicated hydrogenation chamber) made of a suitable material like stainless steel
- Vacuum pump
- Inert gas (e.g., Argon) for handling
- Glovebox for handling air-sensitive materials
- Temperature controller and furnace

Procedure:

- Handling and Loading: Inside an argon-filled glovebox, carefully weigh a specific amount of barium metal and place it into the reactor vessel. Barium is highly reactive and should not be exposed to air or moisture.

- **Assembly and Leak Check:** Seal the reactor and connect it to a gas manifold system. Evacuate the reactor and the manifold to a high vacuum ($<10^{-5}$ mbar) to remove any residual air and moisture. Perform a leak test to ensure the system is hermetically sealed.
- **Activation:** Heat the barium metal under vacuum to a moderate temperature (e.g., 200-300°C) for several hours to clean the surface of any passivation layers.
- **Hydrogenation:**
 - Cool the reactor to the desired reaction temperature (typically between 150-400°C).[5]
 - Introduce high-purity hydrogen gas into the reactor to the desired pressure (e.g., 20-140 bar).
 - Monitor the pressure drop in the system, which indicates the absorption of hydrogen by the barium metal.
 - Maintain the temperature and pressure for a sufficient duration (e.g., 5-24 hours) to ensure complete conversion to BaH_2 . [5] The reaction is exothermic.
- **Cooling and Passivation:** Once the reaction is complete (pressure stabilizes), cool the reactor to room temperature under a hydrogen atmosphere.
- **Sample Retrieval:** Vent the hydrogen gas and transfer the reactor back into the glovebox. Carefully retrieve the barium hydride powder. The product is highly pyrophoric and must be handled under an inert atmosphere.

Protocol for Pressure-Composition-Isotherm (PCI) Analysis

This protocol outlines the procedure for measuring the hydrogen storage properties of BaH_2 using a Sieverts' type apparatus.[6]

Equipment:

- Sieverts' apparatus (volumetric setup) with a calibrated gas reservoir, a sample chamber, pressure transducers, and temperature control.

- High-purity hydrogen gas.
- Vacuum pump.
- Glovebox.

Procedure:

- **Sample Preparation:** Load a precisely weighed amount of BaH_2 powder into the sample chamber inside a glovebox.
- **System Setup:** Connect the sample chamber to the Sieverts' apparatus. Evacuate the entire system to high vacuum.
- **Dehydrogenation (for absorption isotherm):** Heat the sample under vacuum to a temperature above its decomposition temperature (e.g., $>675^\circ\text{C}$) to fully dehydrogenate the BaH_2 to Ba metal. This step is crucial for measuring the absorption isotherm. For a desorption isotherm, start with a fully hydrided sample.
- **Isothermal Measurement:**
 - Set the sample chamber to the desired constant temperature for the isotherm measurement (e.g., 500°C , 550°C , 600°C).
 - Introduce a small, known amount of hydrogen gas from the calibrated reservoir into the sample chamber.
 - Allow the system to reach thermodynamic equilibrium (i.e., the pressure stabilizes). This may take from minutes to hours depending on the kinetics.
 - Record the final equilibrium pressure and temperature.
 - Calculate the amount of hydrogen absorbed by the sample based on the pressure change in the calibrated volumes.
 - Repeat the process of adding small aliquots of hydrogen gas until the sample is saturated (pressure increases linearly with added gas).

- Data Analysis:
 - Plot the equilibrium pressure versus the hydrogen concentration in the material (e.g., in wt% or H/M ratio) to generate the PCI curve.
 - Repeat the entire procedure at different temperatures to obtain a family of isotherms.
 - From the plateau pressures at different temperatures, construct a Van't Hoff plot ($\ln(P)$ vs. $1/T$) to determine the enthalpy (ΔH) and entropy (ΔS) of dehydrogenation.[\[6\]](#)

Protocol for Cycling Stability Testing

This protocol describes a method for evaluating the long-term performance of BaH_2 over multiple hydrogen absorption and desorption cycles.[\[2\]](#)

Equipment:

- Automated Sieverts' apparatus or a dedicated cycling rig.
- Mass flow controllers.
- Temperature and pressure cycling capabilities.

Procedure:

- Sample Preparation and Activation: Prepare and activate the BaH_2 sample as described in the PCI protocol.
- Set Cycling Parameters: Define the conditions for the absorption and desorption cycles:
 - Absorption: Set the temperature and pressure (e.g., 500°C and a pressure above the plateau pressure).
 - Desorption: Set the temperature and pressure/vacuum level (e.g., 600°C and vacuum or low back-pressure).
- Automated Cycling:

- Start the automated cycling process. The system will alternate between the set absorption and desorption conditions for a predefined number of cycles (e.g., 100, 500, or 1000 cycles).
- Interim Characterization: Periodically (e.g., every 10 or 50 cycles), pause the cycling to measure a full PCI curve as described in Protocol 3.2. This will quantify the hydrogen storage capacity at that point in the cycling experiment.
- Data Analysis:
 - Plot the reversible hydrogen storage capacity as a function of the cycle number.
 - Analyze the changes in the PCI curves (e.g., plateau pressure, slope, and hysteresis) over the cycles.
 - Optionally, characterize the material's structure and morphology (e.g., using XRD and SEM) before and after cycling to understand the degradation mechanisms.

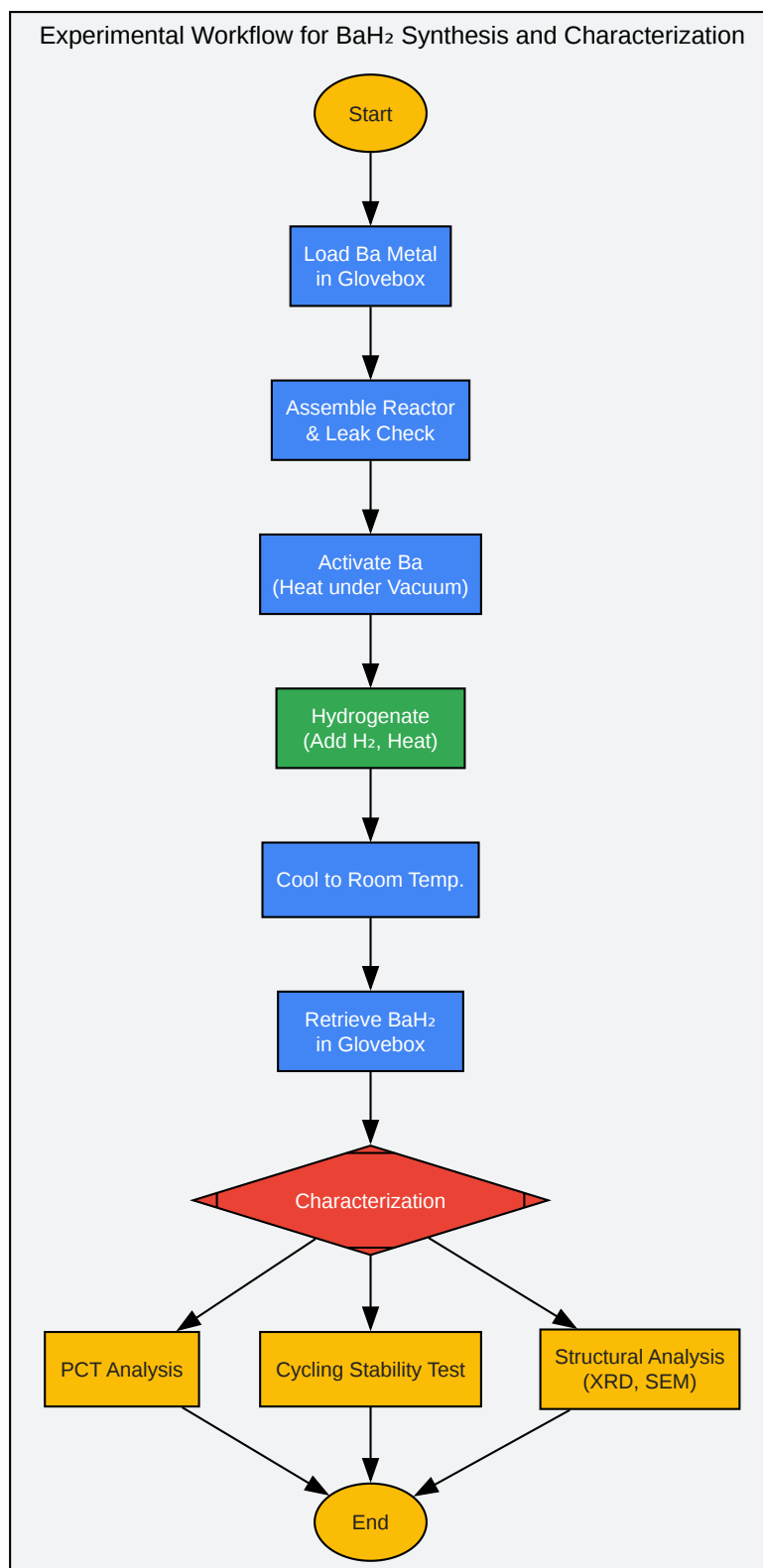
Mandatory Visualizations

The following diagrams illustrate the key processes and workflows described in these application notes.



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Caption: Reversible hydrogenation and dehydrogenation of Barium.



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Caption: Workflow for BaH₂ synthesis and characterization.

Safety and Handling

- Barium Hydride: BaH_2 is a highly reactive and pyrophoric material. It reacts violently with water and acids to produce flammable hydrogen gas and significant heat, which can lead to spontaneous ignition.^[2] It should only be handled in an inert atmosphere (e.g., in a glovebox).
- Barium Metal: The precursor, barium metal, is also highly reactive with air and moisture.
- High-Pressure Hydrogen: All experiments involving high-pressure hydrogen must be conducted with appropriate safety measures, including the use of certified reactors, pressure relief valves, and adequate ventilation.

Conclusion

Barium hydride presents a theoretically interesting case for hydrogen storage, but a significant lack of experimental data on its performance hinders a thorough evaluation. Its high theoretical volumetric density is an advantage, but its low gravimetric capacity and the high temperatures likely required for hydrogen release (due to its high enthalpy of formation) are considerable drawbacks. The provided protocols offer a framework for researchers to systematically investigate the properties of BaH_2 and fill the existing gaps in the scientific literature. Future research should focus on obtaining reliable PCI data, understanding the kinetic limitations, and evaluating the material's stability over extended cycling.

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